

Essential Safety and Disposal Procedures for ML213

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML213

Cat. No.: B1676641

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant work environment. This document provides a comprehensive guide to the proper disposal procedures for **ML213**, a selective KCNQ2 and KCNQ4 potassium channel opener.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of a substance is the first step toward safe handling and disposal. The table below summarizes the key quantitative data for **ML213**.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₃ NO	[1]
Molecular Weight	257.37 g/mol	[1][2]
Appearance	White to off-white solid	
Purity	≥99%	[1]
Solubility	Soluble to 50 mM in DMSO and 50 mM in ethanol.	[1]
Storage (Powder)	Store at +4°C for up to 2 years or -20°C for up to 3 years.	[2]
Storage (In solvent)	Store at -80°C for up to 2 years or -20°C for up to 1 year.	
CAS Number	489402-47-3	[1]

Experimental Protocols: Safe Disposal Workflow

The following step-by-step guide outlines the recommended procedure for the disposal of **ML213**. This protocol is based on general best practices for chemical waste disposal and information derived from available safety data sheets.

1. Personal Protective Equipment (PPE): Before handling **ML213**, ensure you are wearing appropriate PPE:

- Safety glasses or goggles
- Chemical-resistant gloves
- Laboratory coat

2. Waste Identification and Segregation:

- All waste containing **ML213**, including unused product, solutions, and contaminated consumables (e.g., pipette tips, weighing boats, gloves), must be treated as hazardous waste.

- Do not mix **ML213** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

3. Waste Collection:

- Collect all **ML213** waste in a designated, properly labeled, and sealed container.
- The container must be made of a material compatible with the solvents used to dissolve **ML213** (e.g., if dissolved in DMSO or ethanol, a chemically resistant plastic or glass container is appropriate).
- The container label should clearly state "Hazardous Waste" and include the full chemical name: "N-(2,4,6-Trimethylphenyl)-bicyclo[2.2.1]heptane-2-carboxamide (**ML213**)".

4. Storage of Waste:

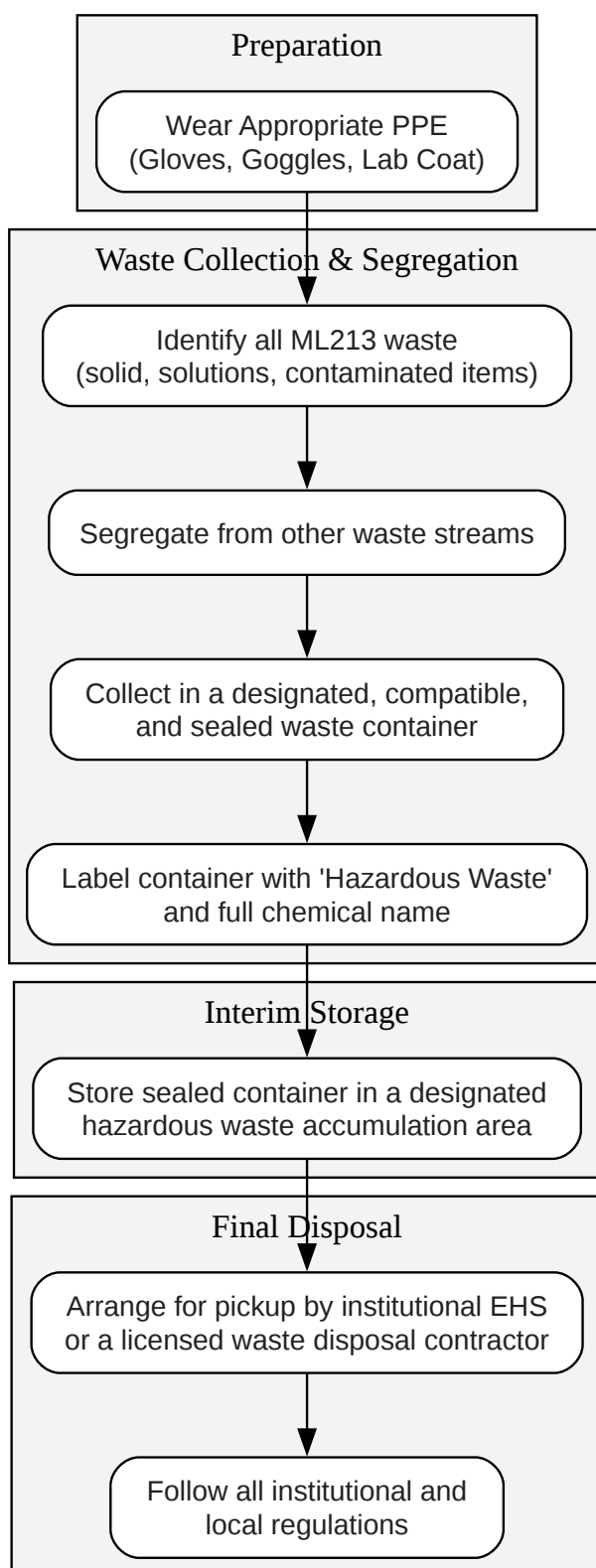
- Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory.
- This area should be well-ventilated and away from heat sources or incompatible chemicals.

5. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[\[2\]](#)
- Follow all institutional and local regulations for hazardous waste disposal.

Visualizing the Disposal Workflow

To provide a clear, at-a-glance understanding of the proper disposal procedures for **ML213**, the following workflow diagram has been created.



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Proper Disposal Workflow for **ML213**

Disclaimer: This information is intended for guidance purposes only. Always consult your institution's specific safety and disposal protocols and the manufacturer's Safety Data Sheet (SDS) before handling any chemical.

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References

- 1. resources.rndsystems.com [resources.rndsystems.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com